

An In-depth Technical Guide to the Gold-Sodium Alloy System

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Compound of Interest

Compound Name: Gold;sodium

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the gold-sodium (Au-Na) binary alloy system, focusing on its phase diagram, the physical properties of its constituent phases, and the experimental methodologies used for their characterization. This document is intended to serve as a valuable resource for researchers and professionals working with metallic alloys and their applications.

Gold-Sodium (Au-Na) Phase Diagram

The equilibrium phase behavior of gold-sodium alloys is described by the Au-Na binary phase diagram. While a complete, universally accepted diagram with all reaction temperatures and compositions precisely determined is not readily available in open literature, the system is known to be complex, featuring several intermetallic compounds. The diagram is characterized by the presence of both eutectic and peritectic reactions.

Key Features of the Au-Na Phase Diagram:

- **Intermetallic Compounds:** The system forms three stable intermetallic compounds at atmospheric pressure: Na_2Au , NaAu , and NaAu_2 .
- **Eutectic Reaction:** A eutectic reaction is present in the sodium-rich region of the phase diagram. The eutectic point has been reported at a composition of 2.3 wt% Na, with a melting point of 1149 K (876 °C).

- **Peritectic Reactions:** The formation of the intermetallic compounds likely involves peritectic reactions, where a liquid phase and a solid phase react to form a second solid phase upon cooling. However, specific temperature and composition data for these reactions are not well-documented in the available literature.

Physical Properties of Gold-Sodium Alloys

The physical properties of gold-sodium alloys are largely determined by the properties of the constituent elements and the intermetallic compounds that are formed.

Property	Gold (Au)	Sodium (Na)	Na ₂ Au	NaAu	NaAu ₂
Melting Point (°C)	1064.43	97.72	Data not available	Data not available	Data not available
Density (g/cm ³)	19.32	0.97	5.40 (calculated)	Data not available	Data not available
Crystal Structure	Face-Centered Cubic (FCC)	Body-Centered Cubic (BCC)	Tetragonal (CuAl ₂ -type)	Not definitively determined	Cubic Laves Phase (Fd-3m)
Space Group	Fm-3m	Im-3m	I4/mcm	Data not available	Fd-3m
Pearson Symbol	cF4	cI2	tI12	Data not available	cF24

Table 1: Physical Properties of Gold, Sodium, and Gold-Sodium Intermetallic Compounds.

Experimental Protocols for Phase Diagram Determination

The determination of a binary alloy phase diagram, such as that for the gold-sodium system, typically involves a combination of experimental techniques to identify phase boundaries and invariant reactions. The primary methods employed are Thermal Analysis and X-ray Diffraction (XRD).

Thermal Analysis (Differential Thermal Analysis - DTA)

Differential Thermal Analysis (DTA) is a powerful technique for determining the temperatures of phase transitions, such as melting, solidification, and solid-state transformations.

Methodology:

- **Sample Preparation:** A series of Au-Na alloy samples with varying compositions are prepared. This is typically done by weighing the pure constituent metals, placing them in an inert crucible (e.g., alumina), and melting them together under a protective atmosphere (e.g., argon) to prevent oxidation. The molten alloy is then slowly cooled to ensure homogeneity.
- **DTA Measurement:** A small, representative sample of each alloy is placed in the DTA apparatus alongside an inert reference material (e.g., alumina powder). The temperature of the furnace is increased and then decreased at a controlled rate.
- **Data Analysis:** The temperature difference between the sample and the reference is continuously recorded. Endothermic events (e.g., melting) and exothermic events (e.g., solidification) in the sample result in peaks on the DTA curve. The onset temperatures of these peaks correspond to the phase transition temperatures (liquidus, solidus, eutectic, and peritectic temperatures) for that specific alloy composition.
- **Phase Diagram Construction:** By plotting the transition temperatures obtained for all the different alloy compositions, the phase boundaries of the Au-Na phase diagram can be constructed.

X-ray Diffraction (XRD)

X-ray Diffraction (XRD) is used to identify the crystal structures of the different solid phases present in the alloys at various temperatures.

Methodology:

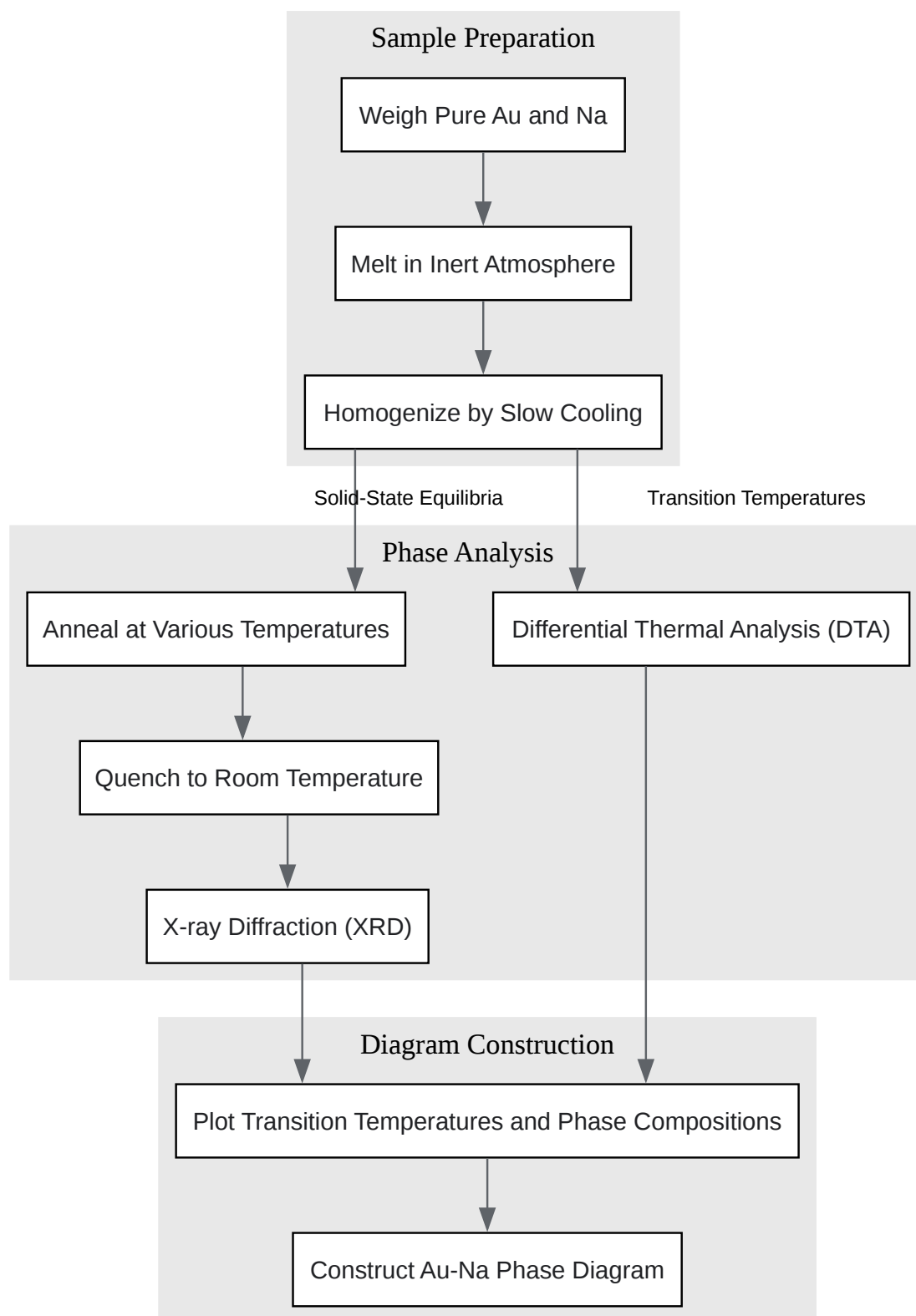
- **Sample Preparation:** Alloy samples are prepared as described for thermal analysis. To study the solid-state equilibria, the samples are annealed at specific temperatures for extended periods to allow the phases to reach equilibrium. The samples are then rapidly quenched to room temperature to preserve the high-temperature phase structure.

- **XRD Measurement:** The quenched samples are ground into a fine powder and placed in the sample holder of an X-ray diffractometer. A monochromatic X-ray beam is directed at the sample, and the intensity of the diffracted X-rays is measured as a function of the diffraction angle (2θ).
- **Data Analysis:** The resulting XRD pattern is a "fingerprint" of the crystal structures present in the sample. By comparing the peak positions and intensities to standard crystallographic databases, the phases present in the alloy at the annealing temperature can be identified.
- **Phase Boundary Determination:** By analyzing the phases present in samples of different compositions annealed at various temperatures, the solid-state phase boundaries (solvus lines) of the phase diagram can be determined.

Visualizations

Experimental Workflow for Phase Diagram Determination

The following diagram illustrates the general workflow for experimentally determining a binary alloy phase diagram.

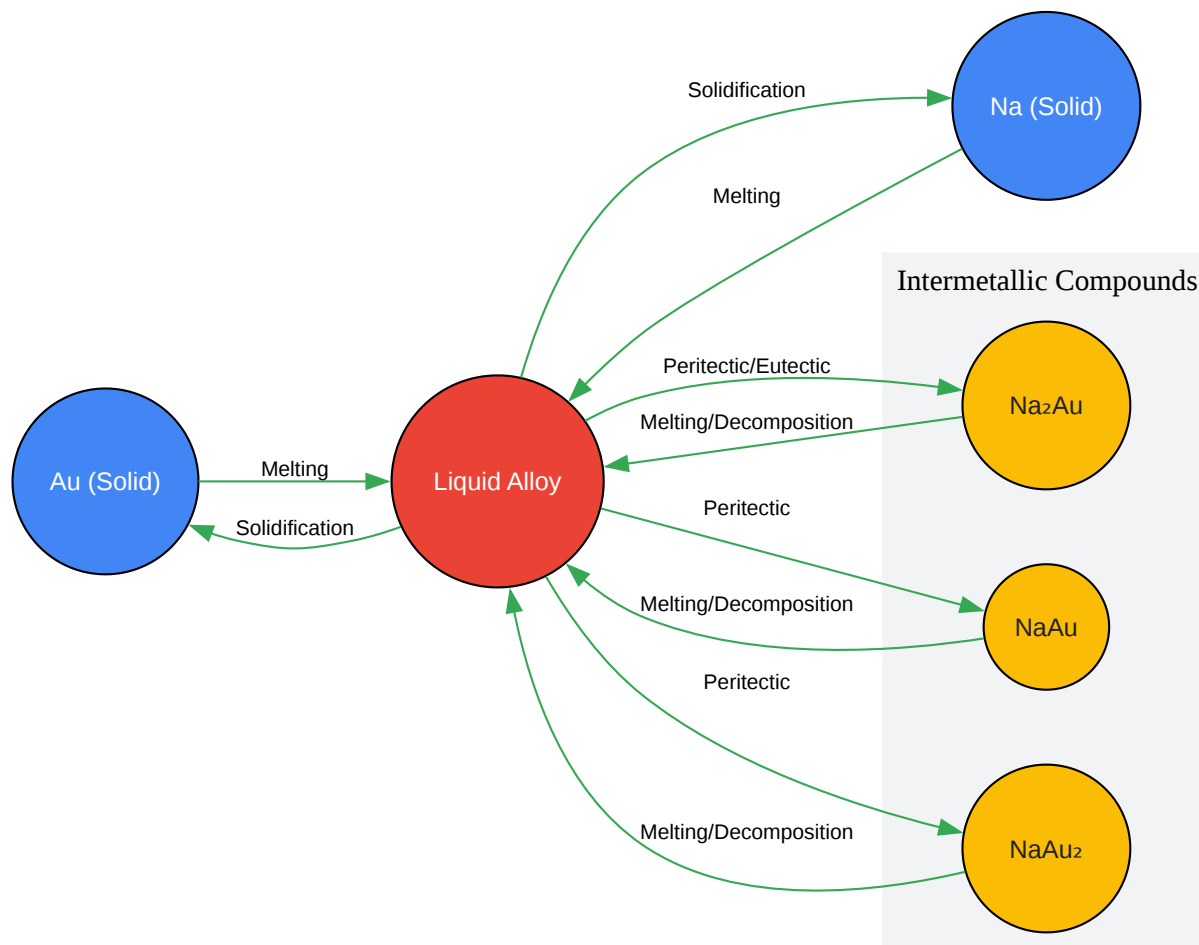


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Caption: Workflow for Au-Na Phase Diagram Determination.

Logical Relationship of Phases in the Au-Na System

The following diagram illustrates the relationships between the primary phases in the gold-sodium system at atmospheric pressure.



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Caption: Phase Relationships in the Au-Na System.

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